

Essential Safety and Logistical Information for Handling 8-oxo-GTP

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Compound of Interest

Compound Name: 8-oxo-GTP

Cat. No.: B15613936

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with 8-oxo-7,8-dihydroguanosine 5'-triphosphate (**8-oxo-GTP**). The following procedures for handling, storage, and disposal are based on best laboratory practices for similar chemical compounds, in the absence of a specific Safety Data Sheet (SDS) for **8-oxo-GTP**. Given its application in studies of oxidative DNA damage and potential mutagenic properties, a cautious approach is warranted.

Personal Protective Equipment (PPE)

When handling **8-oxo-GTP**, especially in its solid form, appropriate personal protective equipment is essential to minimize exposure. For aqueous solutions, the risk is lower, but good laboratory practice should still be maintained.

Standard PPE includes:

- Gloves: Nitrile or latex gloves should be worn at all times.
- Eye Protection: Safety glasses or goggles are mandatory to protect from splashes.
- Lab Coat: A standard lab coat should be worn to protect clothing and skin.

For procedures that may generate aerosols or involve larger quantities of the powdered form, additional precautions may be necessary, such as a disposable gown and respiratory protection.

Operational Plan: From Receipt to Use

A systematic approach to handling **8-oxo-GTP** ensures safety and maintains the integrity of the compound.

1. Receiving and Storage:

- Upon receipt, inspect the packaging for any signs of damage.
- **8-oxo-GTP** is typically shipped on gel packs and should be stored at -20°C for long-term stability.[1][2][3]
- The compound is for general laboratory use.[1][2][3]

2. Preparation of Solutions:

- Handle the powdered form in a designated area, such as a chemical fume hood or a balance enclosure, to prevent inhalation of dust.
- When preparing solutions, add the solvent to the pre-weighed **8-oxo-GTP** powder slowly to avoid aerosolization.
- Commercially available solutions often come in water at a concentration of 10-11 mM with a pH of 7.5 ±0.5.[1][2][3]

3. Experimental Use:

- Clearly label all tubes and containers with the compound name and concentration.
- When using in experiments, handle with the same level of precaution as any other potentially hazardous chemical.
- Avoid direct contact with skin and eyes.

Disposal Plan

Proper disposal of **8-oxo-GTP** and contaminated materials is crucial to prevent environmental contamination and potential health risks.

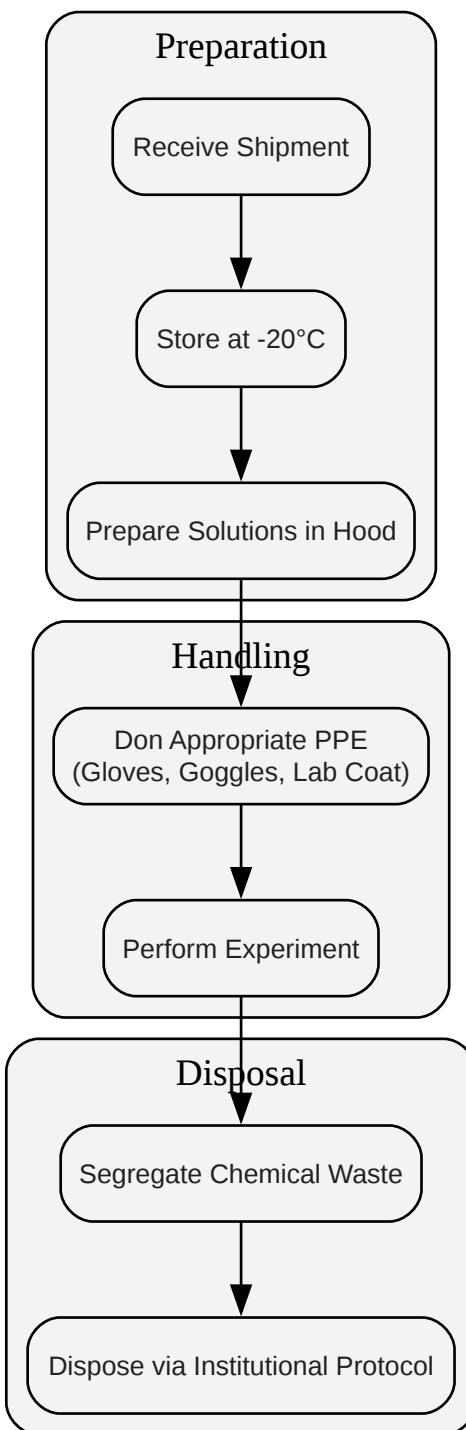
- Contaminated PPE: Used gloves, disposable lab coats, and other contaminated items should be placed in a designated hazardous waste container.
- Chemical Waste: Unused **8-oxo-GTP** solutions and other chemical waste should be collected in a clearly labeled hazardous waste bottle.
- Disposal Method: Follow your institution's and local regulations for the disposal of chemical waste. Do not pour **8-oxo-GTP** solutions down the drain.

Quantitative Data Summary

Parameter	Value	Reference
Storage Temperature	-20°C	[1] [2] [3]
Shelf Life	12 months from delivery	[1] [2] [3]
Molecular Formula	<chem>C10H16N5O15P3</chem> (free acid)	[1]
Molecular Weight	539.18 g/mol (free acid)	[1]
Purity	≥ 95% (HPLC)	[1] [2] [3]
Supplied Form	Solution in water	[1] [2] [3]
Concentration	10 mM - 11 mM	[1] [2] [3]
pH	7.5 ±0.5	[1] [2] [3]

Experimental Workflow

The following diagram outlines the safe handling workflow for **8-oxo-GTP**.



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References

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- 2. 8-Oxo-dGTP, 8-Oxo Guanosines - Jena Bioscience [jenabioscience.com]
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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling 8-oxo-GTP]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15613936#personal-protective-equipment-for-handling-8-oxo-gtp>]

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